

cross-validation of different analytical techniques for amphetamine quantification

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Compound of Interest

Compound Name: *Ampyrimine*

Cat. No.: *B1666023*

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A Comparative Guide to Analytical Techniques for Amphetamine Quantification

For researchers, scientists, and drug development professionals, the accurate quantification of amphetamine is crucial for a variety of applications, from clinical and forensic toxicology to pharmacokinetic studies. The choice of analytical technique depends on factors such as the required sensitivity, selectivity, sample matrix, and available instrumentation. This guide provides a comprehensive comparison of the most common analytical techniques for amphetamine quantification: Gas Chromatography-Mass Spectrometry (GC-MS), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV).

Data Presentation

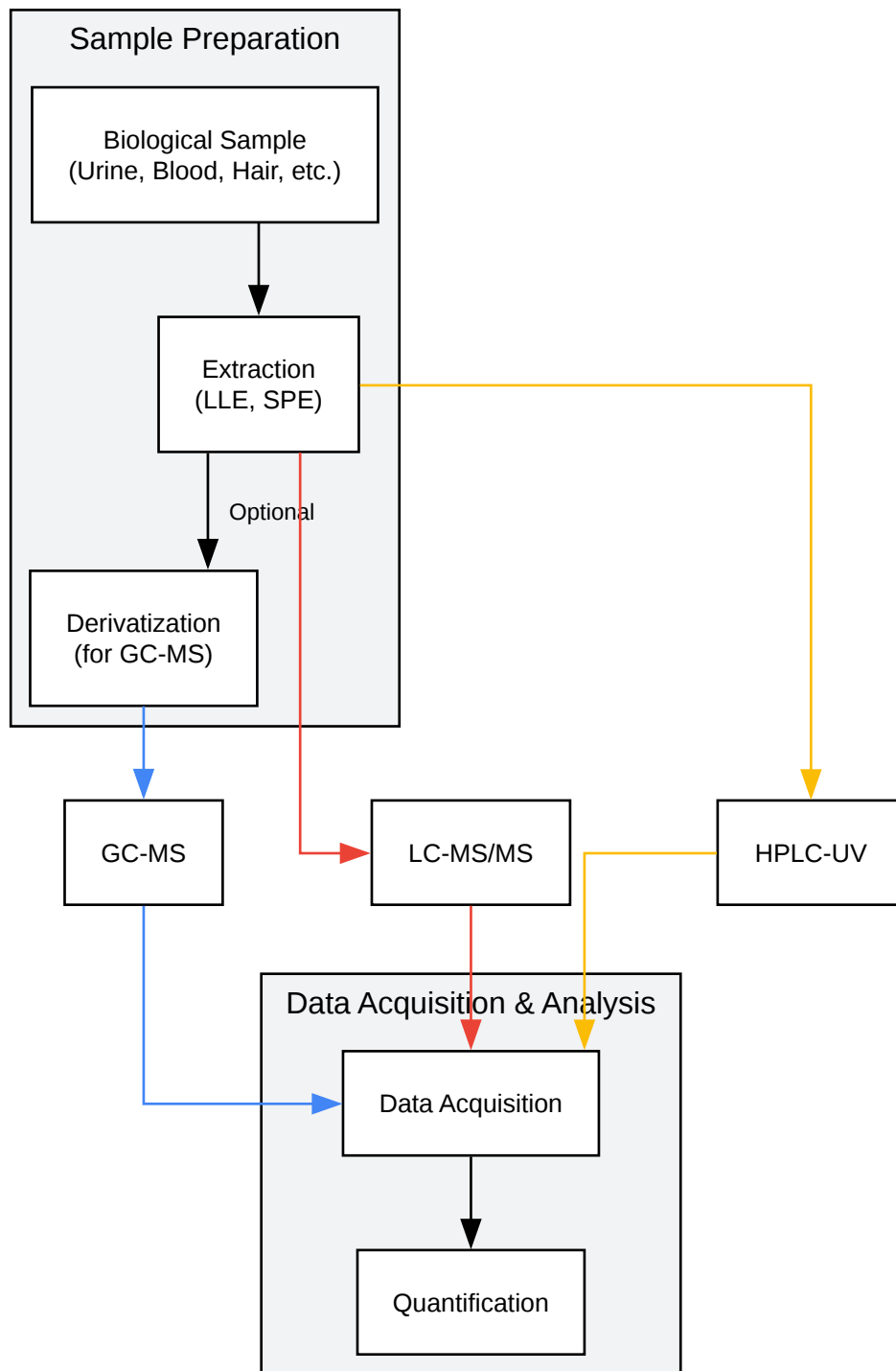
The following table summarizes the performance characteristics of GC-MS, LC-MS/MS, and HPLC-UV for the quantification of amphetamine in various biological matrices. It is important to note that these values can vary depending on the specific instrumentation, method parameters, and sample matrix.

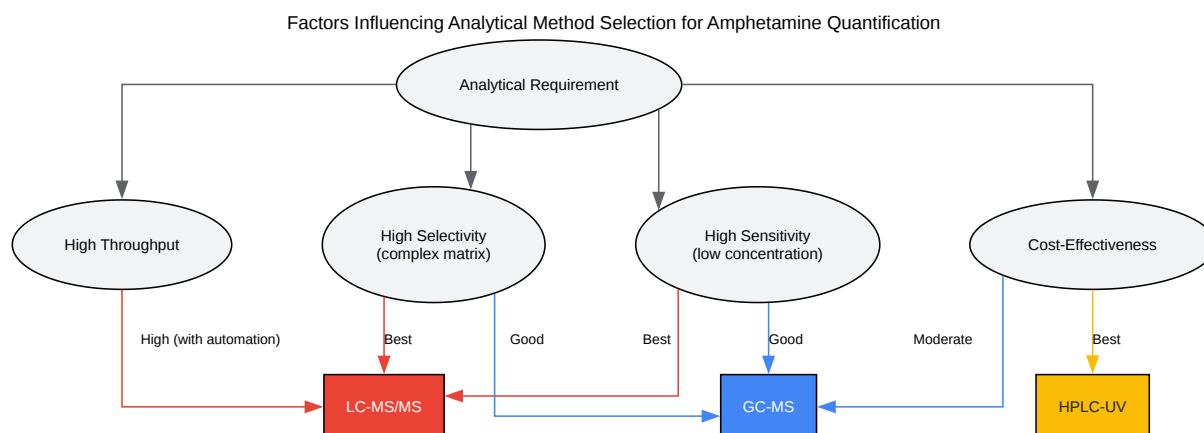
Parameter	GC-MS	LC-MS/MS	HPLC-UV
Limit of Detection (LOD)	0.05 ng/mg (hair)[1]	0.2 - 0.5 ng/mL (urine) [2]	40-60 ng/mL (urine)[1]
2.962 µg/L (urine)[3]			
Limit of Quantification (LOQ)	0.1 ng/mg (hair)[1]	1 - 2 ng/mL (urine)[2]	40-60 ng/mL (urine)[1]
9.873 µg/L (urine)[3]	20 ng/mL (oral fluid)[4]		
Accuracy (% Recovery)	78.6-85.8% (hair)[1]	Within 15% of nominal value (urine)[2]	80-85% (urine)[1]
95.2-101.9% (urine)[5]			
Precision (%RSD)	Inter-day: 0.55-7.73% (hair)[1]	Inter-day: 0.6-8% (urine)[2]	Not specified
Intra-day: 0.76-4.79% (hair)[1]	Intra-day: 1-8% (urine) [2]		
Reproducibility: 3.83-6.743% (urine)[3]			
Linearity (r ²)	> 0.997 (hair)[1]	> 0.99 (urine)[2]	Not specified
0.9972-0.9992 (urine) [3][5]	> 0.992 (oral fluid)[4]		

Experimental Workflows

The selection of an analytical method is intrinsically linked to the experimental workflow, from sample preparation to data acquisition. The following diagram illustrates a generalized workflow for the quantification of amphetamine.

General Workflow for Amphetamine Quantification





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